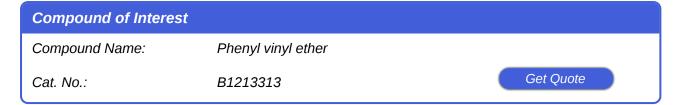


Phenyl vinyl ether CAS number and chemical identifiers

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Phenyl Vinyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **phenyl vinyl ether**, a versatile organic compound with applications in polymer chemistry and as a synthetic intermediate. This document consolidates key chemical identifiers, physicochemical properties, spectroscopic data, safety information, and detailed experimental protocols.

Chemical Identifiers and Physicochemical Properties

Phenyl vinyl ether, also known as ethenoxybenzene, is a colorless liquid.[1] Its fundamental chemical and physical properties are summarized below.

Table 1: Chemical Identifiers for Phenyl Vinyl Ether



Identifier	Value	
CAS Number	766-94-9[2][3][4]	
Molecular Formula	C8H8O[2][3][4]	
IUPAC Name	ethenoxybenzene[5]	
Synonyms	(Ethenyloxy)benzene, Phenoxyethylene, Vinyl phenyl ether[1][3]	
PubChem CID	69840[2]	
SMILES	C=COC1=CC=CC=C1[3][4]	
InChI	InChl=1S/C8H8O/c1-2-9-8-6-4-3-5-7-8/h2-7H,1H2[3]	
InChlKey	NHOGGUYTANYCGQ-UHFFFAOYSA-N[3]	

Table 2: Physicochemical Data for Phenyl Vinyl Ether

Property	Value
Molecular Weight	120.15 g/mol [3]
Appearance	Clear, colorless liquid[1]
Density	0.978 g/mL at 25 °C[3]
Boiling Point	155.5 °C (estimate)[1]
Flash Point	16 °C[1]
Refractive Index	n20/D 1.522[3]
Storage Temperature	2-8°C[2][3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **phenyl vinyl ether**. Key spectral features are summarized below.



Table 3: Spectroscopic Data for Phenyl Vinyl Ether

Spectroscopy Type	Key Data Points	
¹³ C NMR	Data available, typically recorded in Chloroform-d.[4]	
Mass Spectrometry (GC-MS)	Major peaks observed at m/z 120 (M+), 94, 91, 77, 51.[3]	
Infrared (IR) Spectroscopy	C=C stretching for vinyl group and C-O stretching for ether are characteristic.[6]	

Safety and Handling

Phenyl vinyl ether is classified as a highly flammable liquid and vapor. It is harmful if swallowed and may cause an allergic skin reaction.[7]

Table 4: GHS Hazard Information for Phenyl Vinyl Ether

Hazard Class	GHS Code	Signal Word	Hazard Statement
Flammable liquids	H225	Danger	Highly flammable liquid and vapor[5]
Acute toxicity, oral	H302	Warning	Harmful if swallowed[5]
Sensitization, Skin	H317	Warning	May cause an allergic skin reaction[5]

Experimental Protocols Synthesis of Phenyl Vinyl Ether

An established method for the synthesis of **phenyl vinyl ether** involves a two-step process starting from phenol.[2] The first step is the synthesis of an intermediate, β -chlorophenetole, followed by its dehydrochlorination to yield the final product.[2]



Step 1: Synthesis of β-chlorophenetole

- Combine 2 moles of phenol, 4 moles of ethylene dichloride, 2.2 moles of potassium hydroxide, and 300 mL of water in a reaction vessel. The excess ethylene dichloride helps to minimize the formation of byproducts.[2]
- Heat the mixture under reflux.
- After the reaction is complete, the organic layer is separated, washed to remove unreacted phenol, and the excess ethylene dichloride is removed by distillation.
- The crude β-chlorophenetole is then purified by vacuum distillation.

Step 2: Synthesis of Phenyl Vinyl Ether

- The purified β-chlorophenetole is treated with powdered or flake potassium hydroxide.
- The mixture is heated, which induces an elimination reaction to form phenyl vinyl ether and potassium chloride.
- The resulting **phenyl vinyl ether** is then purified by distillation.[2]

This synthetic workflow is illustrated in the diagram below.

A diagram illustrating the two-step synthesis of **phenyl vinyl ether**.

Reactivity and Applications

Phenyl vinyl ether is a monomer that can undergo polymerization, primarily through cationic mechanisms, to form poly(**phenyl vinyl ether**).[8] The electron-rich double bond is susceptible to attack by electrophiles, initiating the polymerization process.

Cationic Polymerization

Cationic polymerization of vinyl ethers is a significant area of research.[8] The process can be initiated by Lewis acids in the presence of a proton source. The reactivity of the carbocationic propagating species needs to be controlled to achieve polymers with desired molecular weights and low dispersity.[9]



The general logical relationship of its reactivity in this context is shown below.

Key stages in the cationic polymerization of **phenyl vinyl ether**.

While **phenyl vinyl ether** itself is primarily used in polymer science, the broader class of vinyl ethers has been explored in drug delivery systems. For instance, novel pH-responsive assemblies containing phenyl-substituted vinyl ethers have been prepared for gene delivery applications. The ether linkage can be designed to be acid-cleavable, allowing for the release of therapeutic cargo in the acidic environment of endosomes.

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